

Application Note: Advanced XPS Characterization of TCEB-Derived Cathode Electrolyte Interphase (CEI)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Tris(2-cyanoethyl) Borate*

CAS No.: 126755-67-7

Cat. No.: B1518381

[Get Quote](#)

Executive Summary

The stability of high-voltage cathodes (≥ 4.5 V vs. Li/Li⁺) is the primary bottleneck in next-generation lithium-ion batteries. Electrolyte oxidation and transition metal dissolution degrade the cathode surface, leading to rapid capacity fade.[1] **Tris(2-cyanoethyl) Borate** (TCEB) has emerged as a critical bifunctional additive that polymerizes to form a robust, conductive Cathode Electrolyte Interphase (CEI).[2][3]

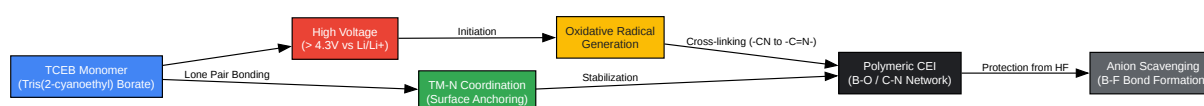
This guide provides a rigorous protocol for the X-ray Photoelectron Spectroscopy (XPS) analysis of TCEB-derived CEI. Unlike standard SEI analysis, CEI characterization requires distinguishing between the adsorbed electrolyte residues and the chemically bonded interphase. We focus on the detection of the synergistic Boron-Oxygen (B-O) and Nitrile (C≡N) functionalities that define TCEB's protective mechanism.

Mechanistic Grounding: How TCEB Works

To interpret the XPS data, one must understand the surface chemistry. TCEB functions through a synergistic oxidative decomposition mechanism:

- Boron Center (Lewis Acid): The electron-deficient boron atom captures nucleophilic species (like F^- from HF or LiF), mitigating cathode corrosion.
- Cyano Group ($-C\equiv N$): The nitrile groups possess lone pairs that coordinate with transition metals (Co, Ni, Mn) on the cathode surface, suppressing metal dissolution.
- Polymerization: Under high voltage, the TCEB molecule oxidizes, cross-linking via the cyano groups to form a thin, nitrogen-and-boron-rich polymeric film.

Visualization: CEI Formation Pathway



[Click to download full resolution via product page](#)

Figure 1: Mechanistic pathway of TCEB decomposition and CEI formation on high-voltage cathodes.

Experimental Protocol: From Cell to Spectra

Critical Warning: The CEI derived from TCEB is organic-rich and thinner (<10 nm) than anode SEIs. Aggressive washing or air exposure will destroy the chemical signature.

Sample Preparation Workflow

- Cycling: Cycle the cell (Coin or Pouch) at C/10 for 3 formation cycles (2.8 – 4.5V). Stop the cell in the Discharged State (lithium back in anode) to minimize surface reactivity during disassembly, or Charged State if studying high-voltage stability (requires extra caution).
- Disassembly (In Glovebox):

- Atmosphere: Ar-filled, H₂O < 0.1 ppm, O₂ < 0.1 ppm.
- Tools: Ceramic tweezers (prevent shorting).
- Washing (The "Goldilocks" Step):
 - Solvent: Dimethyl Carbonate (DMC) (anhydrous). Avoid EMC or DEC as they may dissolve the oligomeric borates.
 - Method: Dip the cathode electrode for 30 seconds in DMC, then rinse with fresh DMC once. Do not soak for >2 minutes.
 - Drying: Vacuum dry in the antechamber for 20 mins at room temperature.
- Transfer: Use a vacuum transfer vessel (or "suitcase") to move the sample from the glovebox to the XPS load lock. Zero air exposure is permitted.

XPS Acquisition Parameters

- X-ray Source: Al K α (monochromated, 1486.6 eV).
- Spot Size: 400 μ m (to average over particle/binder distribution).
- Charge Neutralization: Dual beam (e⁻/Ar⁺) is essential for insulating cathode powders.
- Pass Energy:
 - Survey: 100 eV (Step 1.0 eV).
 - High Resolution (Region): 20 eV (Step 0.1 eV).
- Etching (Depth Profiling): Use Gas Cluster Ion Beam (GCIB) Argon clusters (Ar₂₀₀₀⁺) rather than monatomic Ar⁺ to prevent chemical damage to the organic borate structure.

Data Analysis & Interpretation

The "fingerprint" of TCEB lies in the B 1s and N 1s regions.

Key Binding Energy Assignments

Calibrate all spectra to the adventitious Carbon (C-C) peak at 284.8 eV or the PVDF (C-H) peak at 286.5 eV if the C-C peak is obscured by carbon black.

Element	Region	Binding Energy (eV)	Chemical State Assignment	Significance
Boron	B 1s	192.8 – 193.5	B-O (Borate)	Core signature of the TCEB backbone incorporated into CEI.
		191.0 – 192.0	B-F / B-N	Indicates HF scavenging (B-F) or interaction with N species.
Nitrogen	N 1s	399.5 – 400.2	C≡N / C=N	Nitrile group or polymerized imine linkages.
		398.5	M-N (Metal-Nitrogen)	Direct coordination of TCEB to the cathode surface (Co-N, Ni-N).
		401.5	N-Oxides / C-N ⁺	Oxidized nitrogen species (common at >4.5V).
Carbon	C 1s	286.5 – 287.0	C-O / C-N	Overlap region; C-N bonds from TCEB contribute here.
		290.8	-CF ₂ - (PVDF)	Binder signal (reference point).
Oxygen	O 1s	532.5 – 533.5	B-O / C-O	Oxygen in the borate ester linkage.

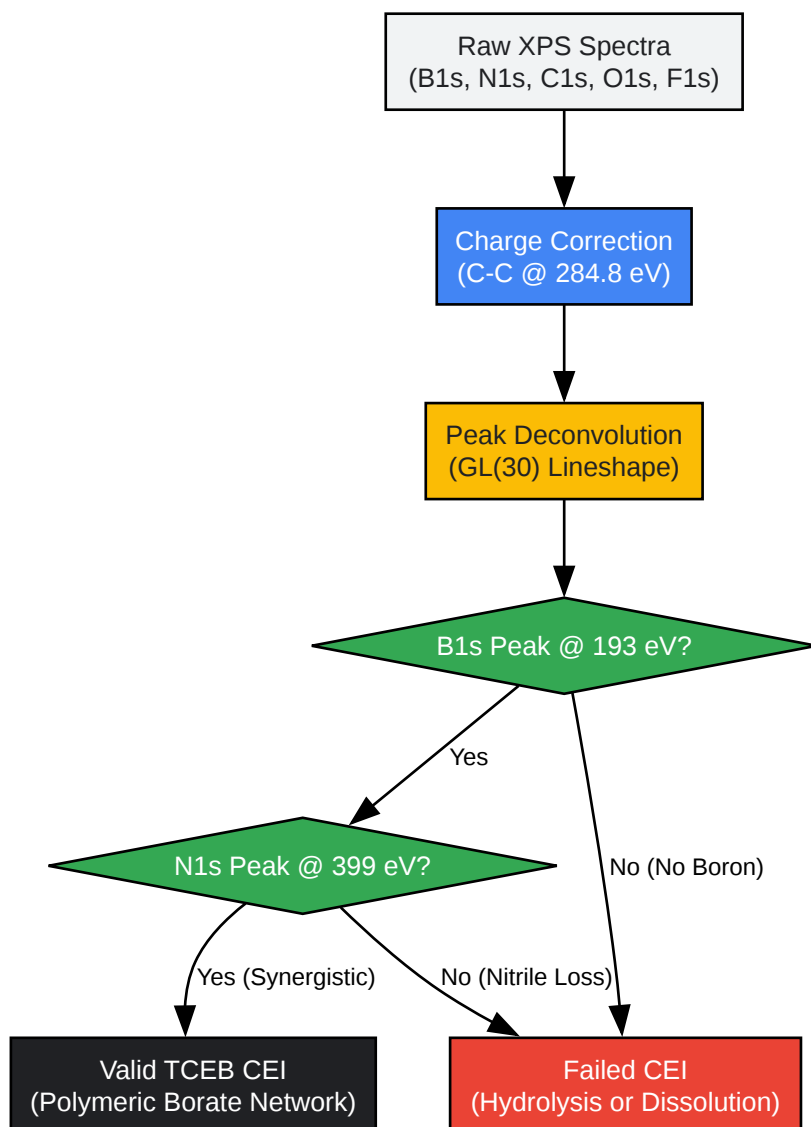
529.5	M-O (Lattice)	Signal from the bulk cathode (NCM/LCO). If high, CEI is too thin or patchy.
-------	---------------	---

Analytical Logic: Validating the CEI

To confirm the CEI is effectively formed by TCEB, perform the following logic checks on your data:

- The "B-N Correlation": You must observe a quantitative correlation between the B 1s (Borate) and N 1s (Nitrile) peaks. If you see B 1s but no N 1s, the TCEB may have hydrolyzed, losing the cyano-ethyl arm.
- Lattice Oxygen Suppression: Compare the O 1s spectrum of a Base Electrolyte sample vs. a TCEB sample. The TCEB sample should show a significant suppression of the Lattice Oxygen peak (529.5 eV) and an increase in the Organic Oxygen peak (533 eV), confirming surface coverage.
- Fluorine Scavenging: Check the F 1s region.^{[4][5]} A robust TCEB CEI often shows less LiF (685 eV) intensity compared to a base electrolyte, as the B-O species mitigate the decomposition of LiPF₆ into LiF.

Visualization: Analytical Workflow



[Click to download full resolution via product page](#)

Figure 2: Logic flow for validating TCEB-derived CEI using XPS spectral features.

Troubleshooting & Common Pitfalls

- Ghost Peak at 191 eV: If you see a strong peak at ~191 eV but no Nitrogen signal, you are likely detecting $\text{Li}_x\text{B}_y\text{O}_z$ decomposition products (inorganic borates) rather than the functional polymeric CEI. This indicates the additive fully decomposed rather than polymerizing.
- Over-washing: If the B 1s signal is weak (< 0.5 atomic %), you likely washed away the CEI. Reduce washing time to 10 seconds or use a 50:50 DMC:DEC mix.

- Air Contamination: Appearance of a peak at ~531.5 eV (Hydroxide/Carbonate) in O 1s often masks the B-O signal. Ensure vacuum transfer is used.

References

- Enhancing the Electrochemical Performance of a High-Voltage LiCoO₂ Cathode with a Bifunctional Electrolyte Additive. Source: ACS Applied Energy Materials (2021). Context: Establishes the B-O and C≡N synergistic mechanism and B1s binding energies. [2]
- Bifunctional nitrile-borate based electrolyte additive enables excellent electrochemical stability of lithium metal batteries. Source: ResearchGate / Journal of Power Sources (2025). Context: Provides detailed XPS spectra for TCEB-derived CEI on Ni-rich cathodes.
- Binding Energy Referencing for XPS in Alkali Metal-Based Battery Materials Research. Source: MDPI (Batteries 2022). Context: Authoritative guide on charge correction (C 1s vs F 1s) for battery interfaces.
- Lithium cyano tris(2,2,2-trifluoroethyl) borate as a multi-functional electrolyte additive. Source: OSTI.gov (2021). Context: Comparative analysis of borate-based additives and their XPS signatures (B-N, B-F).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [2. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [3. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [4. osti.gov](https://www.osti.gov) [[osti.gov](https://www.osti.gov)]
- [5. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Application Note: Advanced XPS Characterization of TCEB-Derived Cathode Electrolyte Interphase (CEI)]. BenchChem, [2026]. [Online PDF].

Available at: [<https://www.benchchem.com/product/b1518381/docs#application-note-advanced-xps-characterization-of-tceb-derived-cathode-electrolyte-interphase-cei>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)